

GBR 12783 Technical Support Center: Solubility and Solution Preparation

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Compound of Interest

Compound Name: GBR 12783

Cat. No.: B15616451

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This technical support center provides guidance for researchers, scientists, and drug development professionals on the solubility of **GBR 12783** in DMSO and saline. Find troubleshooting tips and frequently asked questions to ensure successful experimental outcomes.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for making a stock solution of **GBR 12783**?

A1: The recommended solvent for preparing a stock solution of **GBR 12783** is Dimethyl Sulfoxide (DMSO).

Q2: What is the maximum solubility of **GBR 12783** in DMSO?

A2: **GBR 12783** dihydrochloride is soluble in DMSO at a maximum concentration of 24.27 mg/mL, which corresponds to 50 mM.

Q3: Can I dissolve **GBR 12783** directly in saline?

A3: Direct dissolution of **GBR 12783** in saline or other aqueous buffers is generally not recommended due to its limited aqueous solubility. It is advisable to first prepare a concentrated stock solution in DMSO and then dilute it with saline for your working solution.

Q4: How should I store **GBR 12783** stock solutions?

A4: Stock solutions of **GBR 12783** in DMSO should be aliquoted to avoid repeated freeze-thaw cycles.^[1] For long-term storage, it is recommended to store the aliquots at -80°C, where they can be stable for up to 6 months.^[1] For shorter-term storage, -20°C is suitable for up to 1 month.^[1]

Q5: What is the stability of **GBR 12783** in powder form?

A5: When stored as a powder at -20°C, **GBR 12783** is typically stable for 3 years. At 4°C, it is stable for 2 years.

Troubleshooting Guide

Encountering issues with **GBR 12783** solubility can be a roadblock in experiments. This guide addresses common problems and provides solutions.

Issue 1: My **GBR 12783** is not fully dissolving in DMSO.

- Solution: Gently warm the solution to 37°C and use sonication in an ultrasonic bath for a short period. This can help facilitate the dissolution of the compound.

Issue 2: Precipitation occurs when I dilute my DMSO stock solution with saline.

- Solution 1: Stepwise Dilution: Avoid adding the DMSO stock directly to the full volume of saline. Instead, perform a stepwise dilution. For example, add an equal volume of saline to your DMSO stock, mix well, and then continue to add saline in increments until you reach the desired final concentration.
- Solution 2: Lower Final Concentration: The final concentration of your **GBR 12783** solution may be too high for the amount of DMSO present. Consider lowering the final concentration of **GBR 12783** in your saline solution.
- Solution 3: Check Final DMSO Concentration: For in vivo experiments, it is crucial to keep the final DMSO concentration low to minimize toxicity. A final DMSO concentration of 2% or lower is generally recommended. If your protocol requires a higher concentration of **GBR 12783**, you may need to optimize your vehicle composition further, potentially including other co-solvents, though this would require validation.

Issue 3: I am seeing inconsistencies in my experimental results.

- Solution: Ensure that your **GBR 12783** stock solution has not undergone multiple freeze-thaw cycles, which can degrade the compound.^[1] Always use freshly prepared working solutions for your experiments. It is recommended to prepare and use the solution on the same day.

Data Presentation

The following table summarizes the solubility of **GBR 12783** dihydrochloride in DMSO.

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)
DMSO	24.27	50

Data is based on a molecular weight of 485.5 g/mol . Batch-specific molecular weights may vary.

Experimental Protocols

Protocol 1: Preparation of a 10 mM **GBR 12783** Stock Solution in DMSO

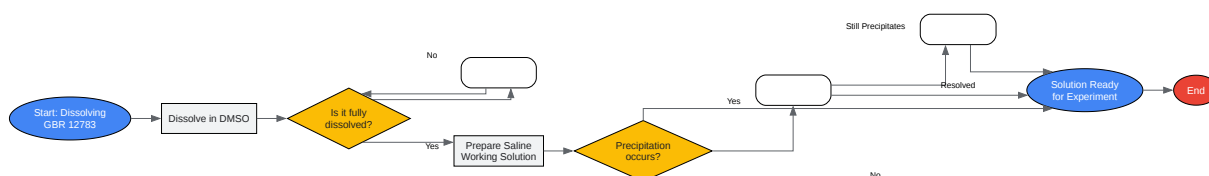
- Weighing the Compound: Accurately weigh the required amount of **GBR 12783** dihydrochloride powder. For example, to prepare 1 mL of a 10 mM stock solution, you would need 4.855 mg of **GBR 12783** (assuming a molecular weight of 485.5 g/mol).
- Dissolution in DMSO: Add the appropriate volume of high-purity DMSO to the powder.
- Mixing: Vortex the solution until the compound is completely dissolved. If necessary, gently warm the tube to 37°C and sonicate for a few minutes.
- Storage: Aliquot the stock solution into smaller volumes in tightly sealed vials and store at -80°C for up to 6 months.^[1]

Protocol 2: Preparation of a 1 mg/mL **GBR 12783** Working Solution in Saline for In Vivo Studies

This protocol provides a final solution with a low percentage of DMSO, suitable for intraperitoneal (i.p.) injection in animal models.

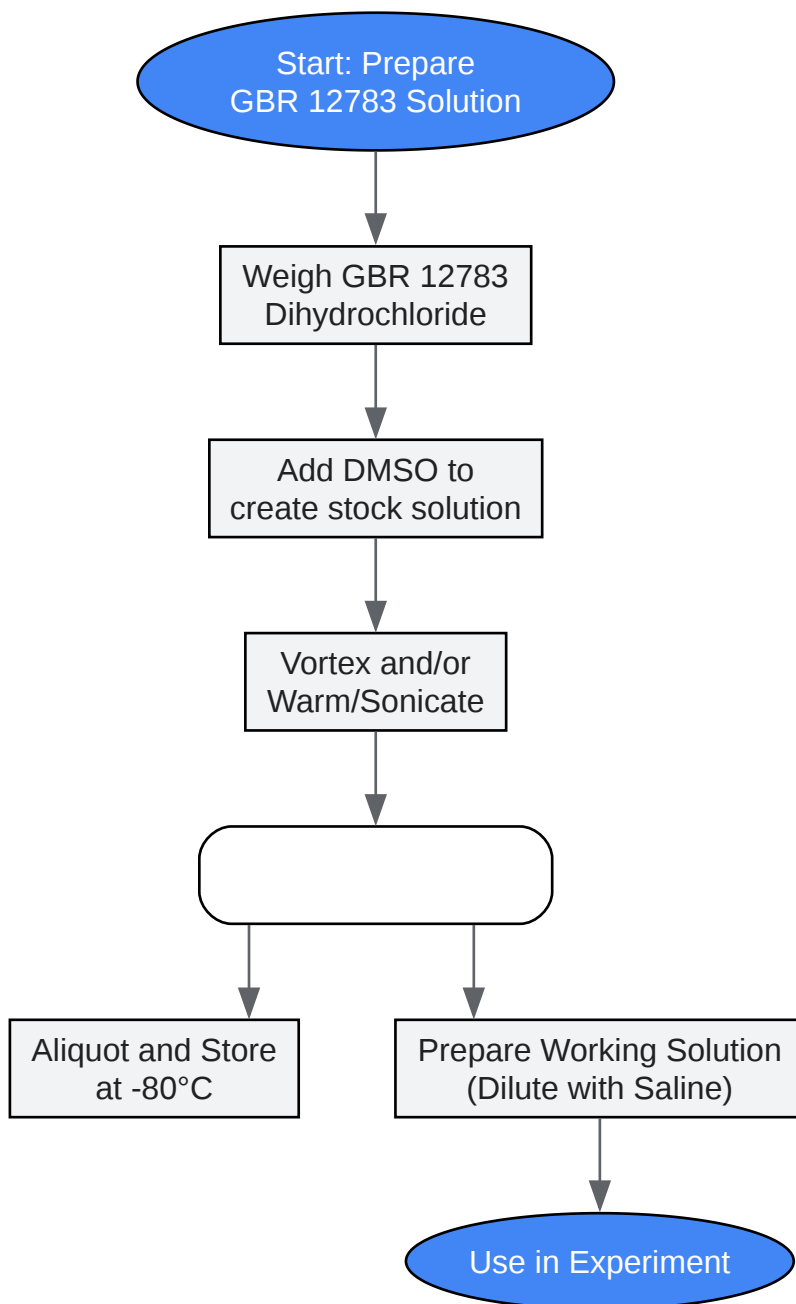
- Prepare a Concentrated DMSO Stock: Prepare a 10 mg/mL stock solution of **GBR 12783** in DMSO.
- Dilution with Saline:
 - To prepare a final volume of 1 mL of a 1 mg/mL working solution, you will need 100 μ L of the 10 mg/mL DMSO stock.
 - Slowly add the 100 μ L of the DMSO stock to 900 μ L of sterile saline while vortexing gently. This results in a final DMSO concentration of 10%.
 - For a lower final DMSO concentration (e.g., 1%), you would start with a more concentrated DMSO stock and perform a larger dilution. However, be mindful of the solubility limits.
- Final Checks: Ensure the final solution is clear and free of any precipitates before use. Prepare this working solution fresh on the day of the experiment.

Visualizations



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Caption: Troubleshooting workflow for **GBR 12783** solubility issues.



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References

- 1. medchemexpress.com [medchemexpress.com]
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